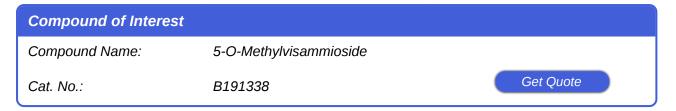


Quantitative Analysis of 5-O-Methylvisammioside in Herbal Extracts: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-O-Methylvisammioside is a naturally occurring chromone found predominantly in the roots of Saposhnikovia divaricata (Fang Feng), a plant widely used in traditional Chinese medicine. [1] This compound and its derivatives have garnered significant interest due to their diverse pharmacological activities, including anti-inflammatory, analgesic, anti-tumor, and antiviral effects.[2][3] Accurate and precise quantification of **5-O-Methylvisammioside** in herbal extracts is crucial for quality control, standardization of herbal products, and pharmacokinetic studies in drug development.

These application notes provide detailed protocols for the quantitative analysis of **5-O-Methylvisammioside** in herbal extracts using High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Experimental Protocols Sample Preparation: Ultrasonic-Assisted Extraction (UAE)



This protocol describes an efficient method for extracting **5-O-Methylvisammioside** from dried Saposhnikovia divaricata root powder.

Materials and Reagents:

- Dried and powdered roots of Saposhnikovia divaricata
- 75% Ethanol (v/v)
- Analytical balance
- Ultrasonic bath
- Centrifuge
- 0.45 µm syringe filters

Procedure:

- Accurately weigh 1.0 g of the powdered herbal material and place it into a 50 mL conical flask.
- Add 25 mL of 75% ethanol to the flask.
- Place the flask in an ultrasonic bath and extract for 48 minutes at a temperature of 67°C.
- After extraction, centrifuge the mixture at 4000 rpm for 10 minutes.
- Collect the supernatant and filter it through a 0.45 μm syringe filter into an HPLC vial for analysis.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines the HPLC method for the quantification of **5-O-Methylvisammioside**.

Instrumentation and Conditions:



Parameter	Specification
HPLC System	A standard HPLC system with a UV-Vis detector
Column	C18 column (4.6 mm x 250 mm, 5 µm particle size)
Mobile Phase	Acetonitrile and Water (Gradient elution may be required for complex extracts)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	302 nm
Injection Volume	10 μL

Standard Solution Preparation:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **5-O-Methylvisammioside** reference standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1 μ g/mL to 100 μ g/mL.

Calibration Curve:

- Inject 10 μL of each working standard solution into the HPLC system.
- Record the peak area for each concentration.
- Plot a calibration curve of peak area versus concentration. The curve should exhibit good linearity (R² > 0.999).

Sample Analysis:

Inject 10 μL of the prepared sample extract into the HPLC system.



- Identify the **5-O-Methylvisammioside** peak based on the retention time of the standard.
- Quantify the amount of 5-O-Methylvisammioside in the sample by interpolating its peak area on the calibration curve.

Quantitative Analysis by Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

For higher sensitivity and selectivity, especially in complex matrices, UPLC-MS/MS is the preferred method.

Instrumentation and Conditions:

Parameter	Specification	
UPLC System	A standard UPLC system	
Mass Spectrometer	Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source	
Column	C18 column (2.1 mm x 100 mm, 1.7 µm particle size)	
Mobile Phase	A: 0.1% Formic acid in WaterB: Acetonitrile (Gradient elution)	
Flow Rate	0.3 mL/min	
Column Temperature	40°C	
Ionization Mode	Positive Electrospray Ionization (ESI+)	
MRM Transitions	To be determined by infusing a standard solution of 5-O-Methylvisammioside	

Procedure:

The procedure for standard and sample preparation is similar to the HPLC method. The UPLC-MS/MS method will require optimization of the Multiple Reaction Monitoring (MRM) transitions



for 5-O-Methylvisammioside to ensure maximum sensitivity and specificity.

Quantitative Data Summary

The content of **5-O-Methylvisammioside** can vary depending on the source and preparation of the herbal extract. The following table summarizes reported quantitative data.

Herbal Source	Extraction Method	Analytical Method	5-O- Methylvisammi oside Content (mg/g of dry weight)	Reference
Saposhnikovia divaricata (Wild)	Not Specified	HPLC	3.91 ± 2.09	[4]
Saposhnikovia divaricata (Cultivated)	Not Specified	HPLC	4.37 ± 2.02	[4]
Saposhnikovia divaricata	Ultrasonic- Assisted Extraction (75% Ethanol)	HPLC	Varies based on optimization	[2]
Chuanxiongchati ao Pills	Not Specified	HPLC	Linearity range: 0.1428 - 1.428 μg	[5]

Method Validation Parameters

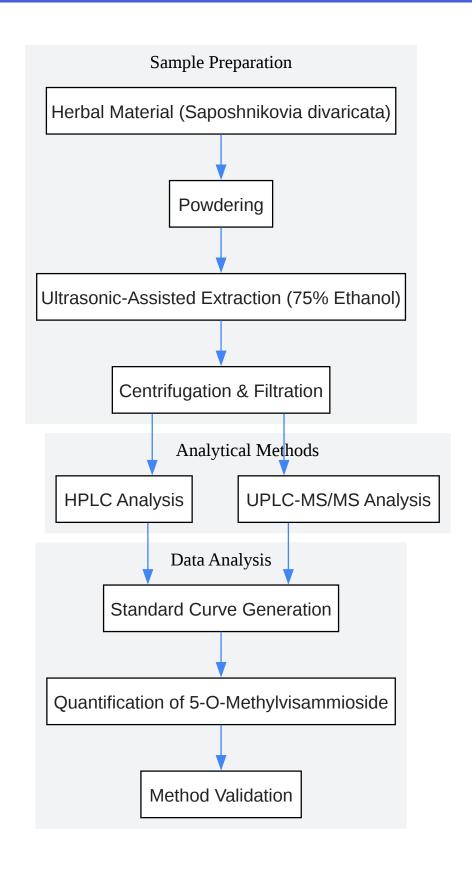
A robust analytical method requires thorough validation. Key validation parameters for the HPLC method are summarized below.



Parameter	Typical Acceptance Criteria
Linearity	Correlation coefficient (R²) > 0.999
Precision (RSD%)	< 2%
Accuracy (Recovery %)	95% - 105%
Limit of Detection (LOD)	Signal-to-Noise Ratio (S/N) of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise Ratio (S/N) of 10:1

Visualizations Experimental Workflow





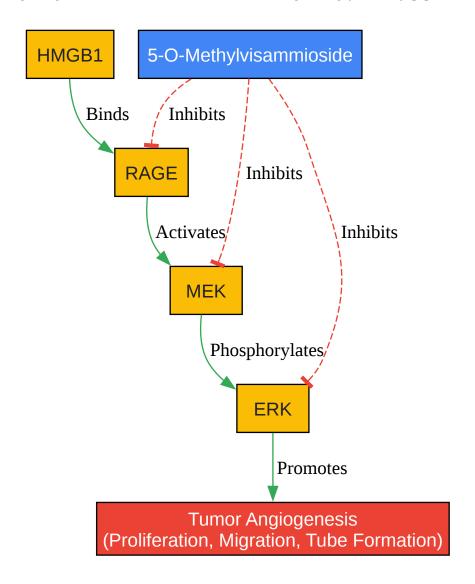
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Workflow for Quantitative Analysis



Anti-Tumor Signaling Pathway of 5-O-Methylvisammioside

5-O-Methylvisammioside has been shown to inhibit tumor angiogenesis in hepatocellular carcinoma by targeting the HMGB1/RAGE/MEK/ERK signaling pathway.[6]



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Inhibition of HMGB1/RAGE/MEK/ERK Pathway

Anti-Inflammatory Signaling Pathway of 5-O-Methylvisammioside

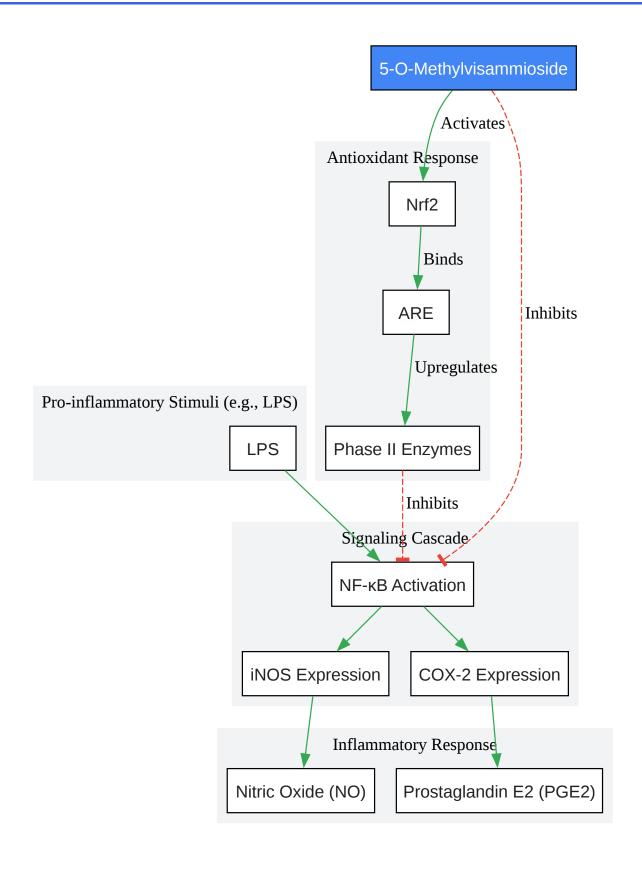






5-O-Methylvisammioside exhibits anti-inflammatory effects by suppressing the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), key enzymes in the inflammatory response. This is partly achieved through the activation of the Nrf2/ARE pathway and potential inhibition of NF-κB.





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